

Sepiumol A: A Technical Guide to Its Identification, and Antimicrobial Properties

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Compound of Interest

Compound Name: *Sepiumol A*

Cat. No.: *B13421993*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sepiumol A is a recently identified polyphenolic compound isolated from the root bark of *Periploca sepium*. This technical guide provides a comprehensive overview of its identification, including its Chemical Abstracts Service (CAS) number, and detailed analytical data. Furthermore, this document outlines the experimental protocols for its isolation and the evaluation of its significant antimicrobial activities against pathogenic fungi and methicillin-resistant *Staphylococcus aureus* (MRSA). The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, microbiology, and drug discovery.

Identification and Physicochemical Properties

Sepiumol A is a novel polyphenolic derivative with the CAS number 2411999-52-3.^{[1][2][3][4][5]} Its structure was elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and mass spectrometry.

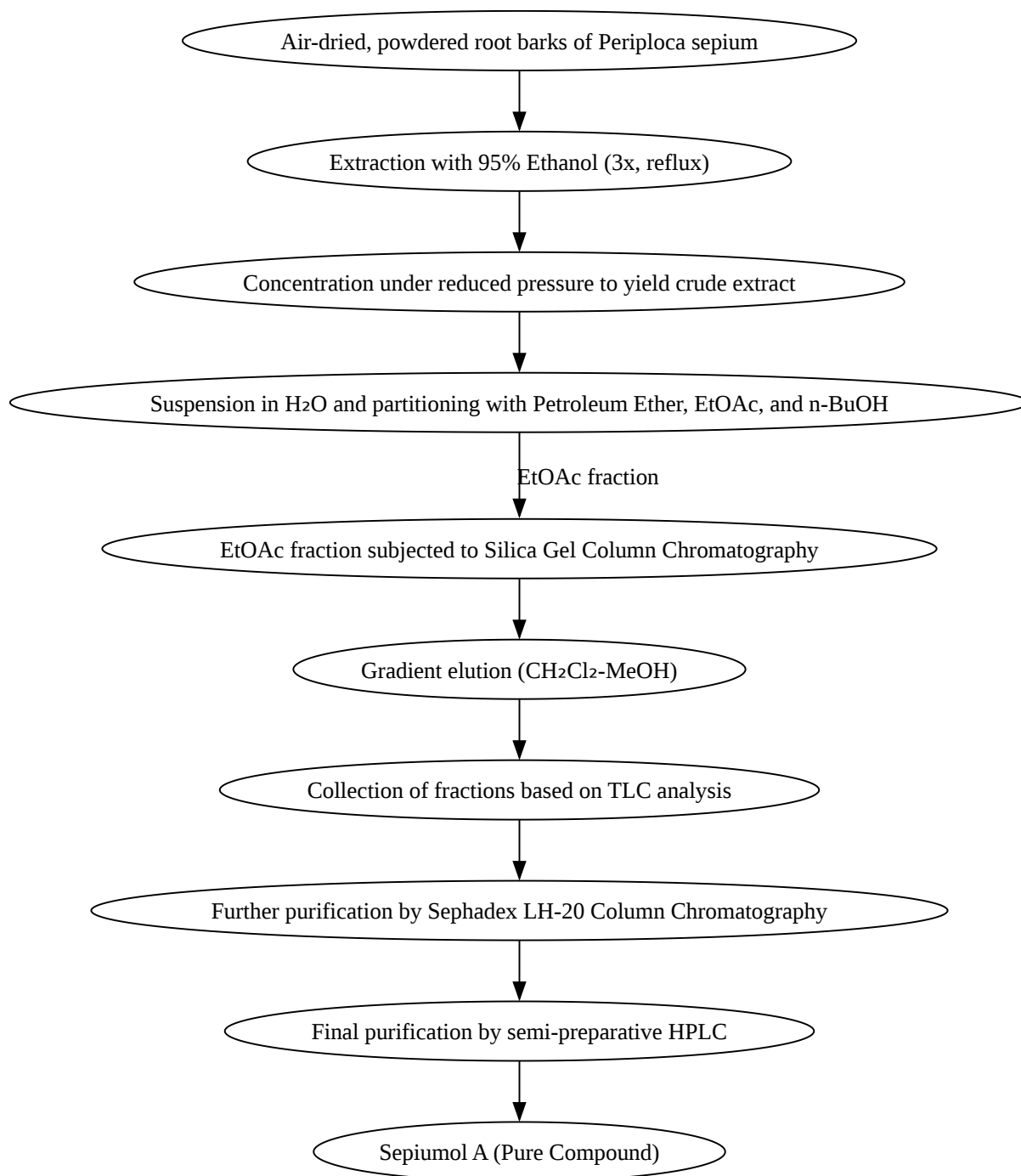
Table 1: Physicochemical and Spectroscopic Data for **Sepiumol A**

Property	Data
CAS Number	2411999-52-3
Molecular Formula	C ₂₄ H ₂₄ O ₇
Molecular Weight	424.44 g/mol
Source	Root bark of Periploca sepium
¹ H-NMR (CD ₃ OD, 400 MHz)	δ (ppm): 6.80 (1H, d, J = 8.4 Hz), 6.70 (1H, s), 6.68 (1H, d, J = 8.4 Hz), 6.32 (1H, s), 4.95 (1H, d, J = 8.0 Hz), 4.20 (1H, m), 3.85 (3H, s), 3.82 (3H, s), 3.75 (3H, s), 3.20-3.00 (2H, m), 2.90-2.70 (2H, m).
¹³ C-NMR (CD ₃ OD, 100 MHz)	δ (ppm): 160.2, 158.5, 155.4, 148.9, 147.8, 133.2, 131.5, 122.1, 119.8, 115.6, 112.3, 111.8, 109.5, 102.8, 83.5, 71.2, 60.8, 56.5, 56.2, 55.9, 35.4, 32.1.
HR-ESI-MS	m/z 425.1598 [M+H] ⁺ (Calculated for C ₂₄ H ₂₅ O ₇ , 425.1600)

Experimental Protocols

Isolation of Sepiumol A

The isolation of **Sepiumol A** from the root bark of Periploca sepium involves a multi-step extraction and chromatographic purification process.



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Workflow for determining antimicrobial activity.

Methodology:

- **Preparation of Test Compound:** A stock solution of **Sepiumol A** is prepared in dimethyl sulfoxide (DMSO).
- **Microdilution:** The compound is serially diluted two-fold in a 96-well microtiter plate containing the appropriate growth medium (e.g., Sabouraud dextrose broth for fungi, Mueller-Hinton broth for bacteria).
- **Inoculation:** Each well is inoculated with a standardized suspension of the test microorganism.
- **Incubation:** The plates are incubated at the optimal temperature for the growth of the specific microorganism for a defined period (e.g., 24-48 hours).
- **Determination of MIC:** The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism. Growth inhibition can be assessed visually or by using a growth indicator dye.

Antimicrobial Activity

Sepiumol A has demonstrated significant in vitro activity against both fungal pathogens and methicillin-resistant *Staphylococcus aureus*. [6] Table 2: Minimum Inhibitory Concentrations (MIC) of **Sepiumol A**

Test Organism	Type	MIC (µg/mL)	Positive Control (MIC, µg/mL)
Gibberella saubinetii	Fungus	1.56	Ketoconazole (0.78)
Alternaria longipes	Fungus	3.13	Ketoconazole (0.78)
Methicillin-Resistant <i>Staphylococcus aureus</i> (MRSA)	Bacterium	12.50 - 25	Ciprofloxacin (0.78)

The data indicates that **Sepiumol A** possesses potent antifungal activity, particularly against *Gibberella saubinetii*, with a MIC value comparable to the standard antifungal drug ketoconazole. [6] Additionally, its activity against MRSA suggests its potential as a lead compound for the development of new antibacterial agents. [6]

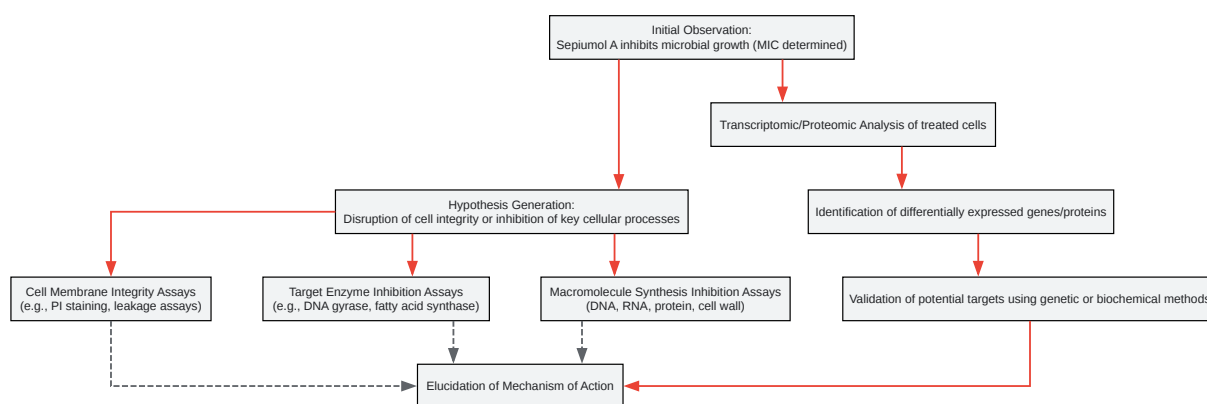
Signaling Pathways and Mechanism of Action

Currently, there is no published data specifically elucidating the signaling pathways or the precise mechanism of action of **Sepiumol A**. The observed antimicrobial activity is likely attributable to its polyphenolic structure, which is a class of compounds known to exert antimicrobial effects through various mechanisms, including:

- Disruption of microbial cell membranes
- Inhibition of microbial enzymes
- Interference with nucleic acid synthesis
- Chelation of metal ions essential for microbial growth

Further research is required to determine the specific molecular targets and signaling pathways affected by **Sepiumol A** in fungal and bacterial cells. A possible logical workflow for investigating the mechanism of action is proposed below.

Logical Workflow for Mechanism of Action Studies



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Proposed workflow for elucidating the mechanism of action.

Conclusion

Sepiumol A is a novel polyphenolic compound with promising antimicrobial properties. This guide has provided the essential technical information regarding its identification, isolation, and biological evaluation. The detailed protocols and quantitative data presented serve as a foundation for further research into its mechanism of action, structure-activity relationships, and potential therapeutic applications. The potent activity of **Sepiumol A** against clinically relevant pathogens underscores the importance of natural products as a source of new drug leads.

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References

- 1. Sepiumol A | CymitQuimica [cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Sepiumol A | 抗菌/真菌剂 | MCE [medchemexpress.cn]
- 5. Ajacine | CAS:509-17-1 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. Five new polyphenolic derivatives with antimicrobial activities from the root barks of *Periploca sepium* - PubMed [pubmed.ncbi.nlm.nih.gov]
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